

Technical Guide: Safety and Handling of 3-Ethyl-2,2-dimethyloctane

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Compound of Interest

Compound Name: 3-Ethyl-2,2-dimethyloctane

Cat. No.: B14550568

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Disclaimer: This document has been compiled to provide a comprehensive overview of the safety and handling procedures for **3-Ethyl-2,2-dimethyloctane**. Due to a lack of specific safety and toxicological data for this compound, the information presented herein is largely extrapolated from data on structurally similar alkanes (C₁₂H₂₆ isomers) and general guidelines for volatile, flammable hydrocarbons. This guide is intended for use by trained professionals in research and development settings. All users must conduct a thorough risk assessment before handling this chemical and adhere to all institutional and regulatory safety protocols.

Chemical Identification and Physical Properties

A clear identification of **3-Ethyl-2,2-dimethyloctane** is crucial for ensuring proper handling and safety measures. The table below summarizes its key identifiers and computed physical properties.

Identifier	Value
IUPAC Name	3-Ethyl-2,2-dimethyloctane
CAS Number	62183-95-3[1][2]
Molecular Formula	C12H26[1][2]
Molecular Weight	170.33 g/mol [1][2]
Computed Boiling Point	Data not readily available; expected to be similar to other C12H26 isomers (e.g., n-dodecane at 216 °C)
Computed Flash Point	Data not readily available; likely to be classified as a flammable or combustible liquid. For comparison, n-dodecane has a flash point of 71°C.
Computed Density	Data not readily available
Vapor Pressure	Data not readily available
Solubility	Insoluble in water; soluble in organic solvents

Hazard Identification and GHS Classification (Predicted)

While a specific GHS classification for **3-Ethyl-2,2-dimethyloctane** is not available, based on the properties of similar alkanes, it is prudent to handle it as a hazardous substance. The following table outlines the predicted GHS classification.

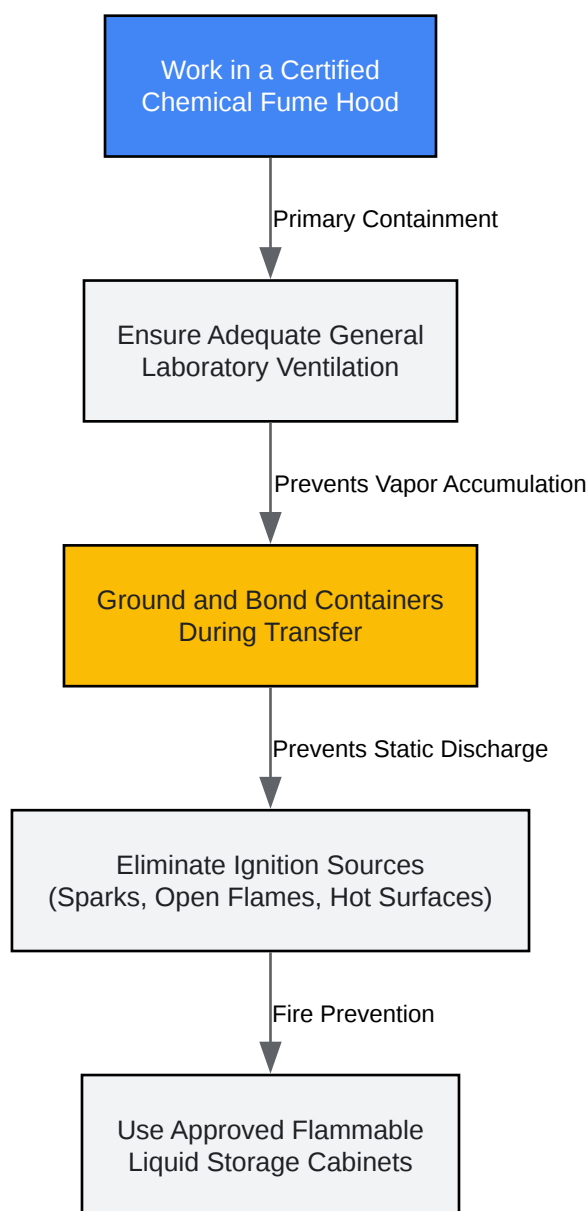
Hazard Class	Category	Hazard Statement (Predicted)	Pictogram	Signal Word
Flammable Liquids	Category 3 or 4	H226: Flammable liquid and vapor or H227: Combustible liquid	GHS02 (Flame)	Warning
Aspiration Hazard	Category 1	H304: May be fatal if swallowed and enters airways	GHS08 (Health Hazard)	Danger
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	GHS07 (Exclamation Mark)	Warning
Specific Target Organ Toxicity - Single Exposure	Category 3	H336: May cause drowsiness or dizziness	GHS07 (Exclamation Mark)	Warning

Safe Handling and Storage

Adherence to strict safety protocols is essential when working with flammable and volatile organic compounds.

Engineering Controls

Proper engineering controls are the primary line of defense in minimizing exposure risk.



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Caption: Hierarchy of engineering controls for handling **3-Ethyl-2,2-dimethyloctane**.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **3-Ethyl-2,2-dimethyloctane**.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles with side shields (ANSI Z87.1 certified). A face shield should be worn when there is a risk of splashing.	Protects against splashes and vapors.
Hand Protection	Chemical-resistant gloves (Nitrile or Viton® are recommended for incidental contact). Inspect gloves before each use.	Prevents skin contact and absorption.
Body Protection	Flame-retardant lab coat. Closed-toe shoes made of a non-porous material.	Protects skin from accidental spills and potential flash fires.
Respiratory Protection	Not generally required for small-scale use in a properly functioning chemical fume hood. If working outside a fume hood or with large quantities, a NIOSH-approved respirator with organic vapor cartridges is necessary.	Protects against inhalation of harmful vapors.

Storage Requirements

Proper storage is critical to prevent fire and other hazards.[\[3\]](#)[\[4\]](#)

- Containers: Store in tightly closed, properly labeled containers.
- Location: Store in a well-ventilated, cool, dry area away from direct sunlight and heat sources.[\[5\]](#)[\[6\]](#)
- Cabinets: Utilize approved flammable liquid storage cabinets.[\[3\]](#)[\[4\]](#)[\[6\]](#)
- Separation: Keep away from incompatible materials such as oxidizing agents.[\[7\]](#)

Emergency Procedures

A clear and practiced emergency plan is vital for responding to incidents involving flammable liquids.

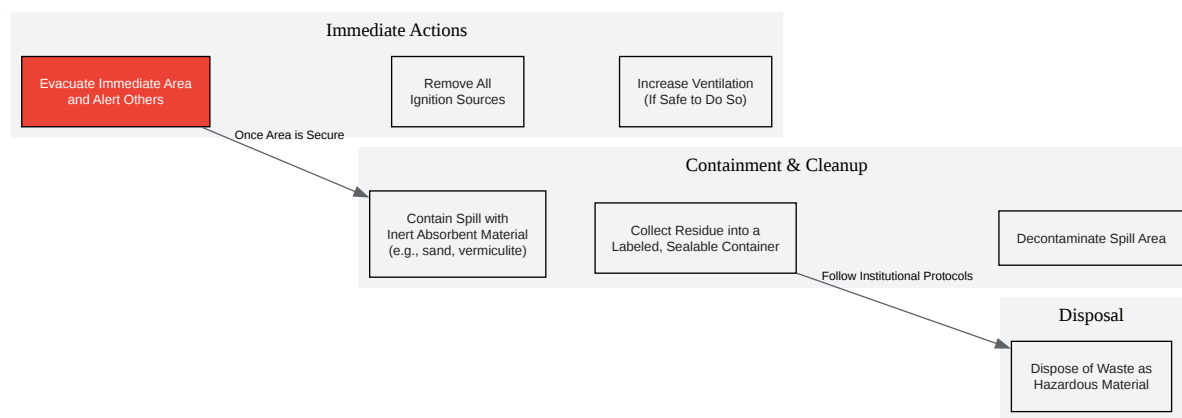
First Aid Measures

The following first aid measures are based on general procedures for hydrocarbon exposure.^[8]^[9]^[10]

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops or persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spill and Leak Response

In the event of a spill, follow a structured response plan to mitigate the hazard.



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Caption: Workflow for responding to a spill of **3-Ethyl-2,2-dimethyloctane**.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.^[11] Water spray can be used to cool fire-exposed containers, but a direct water jet may spread the flammable liquid.^{[12][13]}
- Unsuitable Extinguishing Media: Do not use a solid stream of water, as it may scatter and spread the fire.^[12]
- Specific Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.
- Protective Equipment: Firefighters should wear full protective clothing and self-contained breathing apparatus (SCBA).^[11]

Toxicological Information (Predicted)

No specific toxicological data for **3-Ethyl-2,2-dimethyloctane** has been found. The following information is based on the general toxicology of C12 alkanes and other volatile hydrocarbons.

- **Acute Toxicity:** Likely to have low acute toxicity via dermal and oral routes, but inhalation of high concentrations of vapor may cause central nervous system depression with symptoms such as headache, dizziness, drowsiness, and nausea.^[8]
- **Aspiration Hazard:** Aspiration into the lungs during ingestion or vomiting can cause chemical pneumonitis, which can be fatal.^[8] This is a primary concern for liquid hydrocarbons.
- **Skin and Eye Irritation:** Expected to cause skin irritation upon prolonged or repeated contact.^[8] Direct contact with the liquid or high concentrations of vapor may cause eye irritation.
- **Carcinogenicity, Mutagenicity, Reproductive Toxicity:** No data available. Generally, non-aromatic alkanes are not classified as carcinogens.

Disposal Considerations

All waste containing **3-Ethyl-2,2-dimethyloctane** must be treated as hazardous waste.

- **Waste Collection:** Collect all contaminated materials (e.g., absorbent pads, gloves, empty containers) in a designated, clearly labeled hazardous waste container.
- **Disposal Regulations:** Dispose of contents and container in accordance with all applicable local, state, and federal regulations. Do not dispose of down the drain.

Experimental Protocols

No specific experimental protocols involving **3-Ethyl-2,2-dimethyloctane** were found in the public domain. Researchers developing protocols should incorporate the safety and handling procedures outlined in this guide into their standard operating procedures (SOPs). This includes conducting all manipulations within a chemical fume hood, using appropriate PPE, and having a clear emergency response plan.

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